

Technical Guide: Spectroscopic and Synthetic Profile of a Representative Sugar-Derived Cyclic Carbonate

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Compound of Interest

Compound Name: *D-Galactal cyclic 3,4-carbonate*

Cat. No.: *B136327*

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Disclaimer: Direct spectroscopic and synthetic data for **D-Galactal cyclic 3,4-carbonate** is not readily available in the reviewed scientific literature. Therefore, this guide presents a comprehensive analysis of a closely related and well-characterized compound, Methyl 2,3-O-isopropylidene- α -D-mannofuranoside 5,6-carbonate, as a representative example for researchers, scientists, and drug development professionals. The methodologies and data interpretation provided herein offer a valuable reference for the study of similar carbohydrate-based cyclic carbonates.

Introduction

Cyclic carbonates derived from carbohydrates are a class of compounds of significant interest in medicinal chemistry and materials science. Their rigid structures and potential for further functionalization make them attractive building blocks for the synthesis of novel bioactive molecules and biodegradable polymers. This technical guide provides a detailed overview of the spectroscopic characteristics and a common synthetic route for a representative sugar-derived cyclic carbonate.

Chemical Structure

The chemical structure of Methyl 2,3-O-isopropylidene- α -D-mannofuranoside 5,6-carbonate is depicted below. The presence of the isopropylidene protecting group and the cyclic carbonate moiety are key features influencing its spectroscopic properties.

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